

Unraveling 1,4-Dichlorooctane: A Technical Guide to its Mass Spectrometric Profile

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Compound of Interest

Compound Name: 1,4-Dichlorooctane

Cat. No.: B13799679

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This in-depth technical guide provides a comprehensive overview of the mass spectrometry of **1,4-dichlorooctane**, tailored for researchers, scientists, and professionals in drug development. The document outlines detailed experimental protocols, predicted fragmentation patterns, and quantitative data to facilitate the identification and characterization of this compound.

Introduction

1,4-Dichlorooctane is a halogenated alkane whose detection and characterization are crucial in various chemical and pharmaceutical contexts. Mass spectrometry, coupled with gas chromatography (GC-MS), stands as a primary analytical technique for the definitive identification and quantification of such compounds. This guide delves into the electron ionization (EI) mass spectrometry of **1,4-dichlorooctane**, offering a predictive analysis of its fragmentation behavior.

Predicted Electron Ionization Mass Spectrum

The mass spectrum of **1,4-dichlorooctane** is characterized by a molecular ion and a series of fragment ions resulting from the cleavage of C-C and C-Cl bonds. The presence of two chlorine atoms (isotopes ^{35}Cl and ^{37}Cl) will result in characteristic isotopic patterns for chlorine-containing fragments.

Table 1: Predicted Key Fragment Ions in the Mass Spectrum of **1,4-Dichlorooctane**

m/z (for ³⁵ Cl)	Proposed Fragment Structure	Notes
182, 184, 186	[C ₈ H ₁₆ Cl ₂] ⁺	Molecular ion peak cluster. The M+2 and M+4 peaks are due to the presence of ³⁷ Cl isotopes.
147	[C ₈ H ₁₆ Cl] ⁺	Loss of a chlorine radical.
125	[C ₅ H ₁₀ Cl] ⁺	Cleavage at the C4-C5 bond, retaining the chlorine at C4.
111	[C ₄ H ₈ Cl] ⁺	Cleavage at the C3-C4 bond, retaining the chlorine at C4.
91	[C ₃ H ₆ Cl] ⁺	Fragment containing the C1-C3 segment with the chlorine atom.
63	[C ₂ H ₄ Cl] ⁺	Ethyl chloride cation.
55	[C ₄ H ₇] ⁺	Butenyl cation resulting from the loss of both chlorine atoms and subsequent rearrangement.
41	[C ₃ H ₅] ⁺	Allyl cation, a common fragment in alkane chains.

Experimental Protocol: GC-MS Analysis

A standard method for the analysis of **1,4-dichlorooctane** involves gas chromatography coupled with mass spectrometry (GC-MS).

3.1. Sample Preparation

- Prepare a stock solution of **1,4-dichlorooctane** in a volatile organic solvent such as dichloromethane or hexane at a concentration of 1 mg/mL.

- Perform serial dilutions to prepare working standards in the range of 1-100 µg/mL.
- For analysis of complex matrices, a suitable extraction method like liquid-liquid extraction or solid-phase extraction may be required.

3.2. Instrumentation

A gas chromatograph equipped with a capillary column and coupled to a mass spectrometer with an electron ionization source is recommended.

Table 2: Gas Chromatography (GC) Parameters

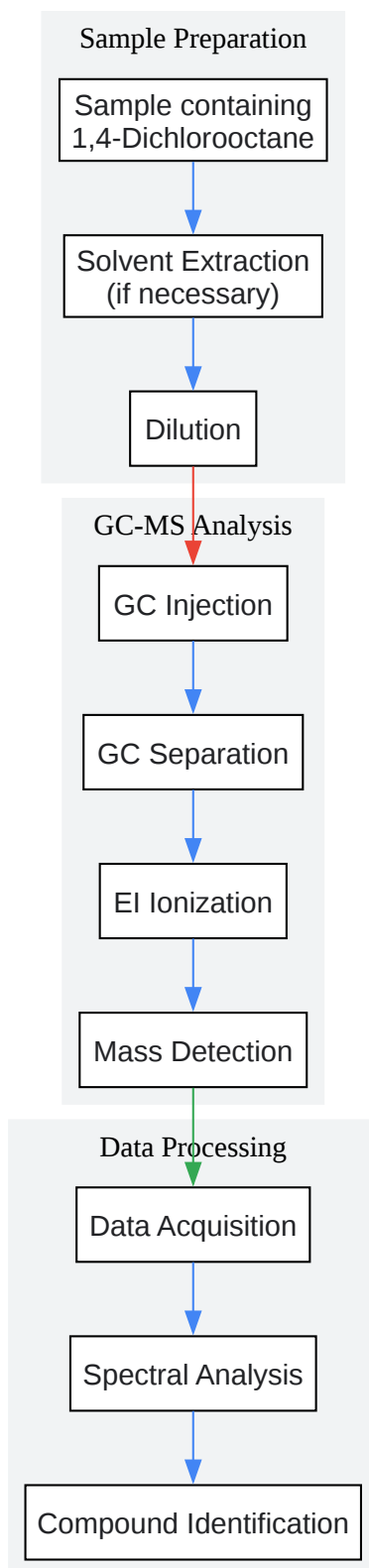
Parameter	Value
Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms or equivalent)
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	20:1
Oven Program	Initial temperature 50 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min

Table 3: Mass Spectrometry (MS) Parameters

Parameter	Value
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Mass Range	35-300 amu
Scan Rate	2 scans/sec

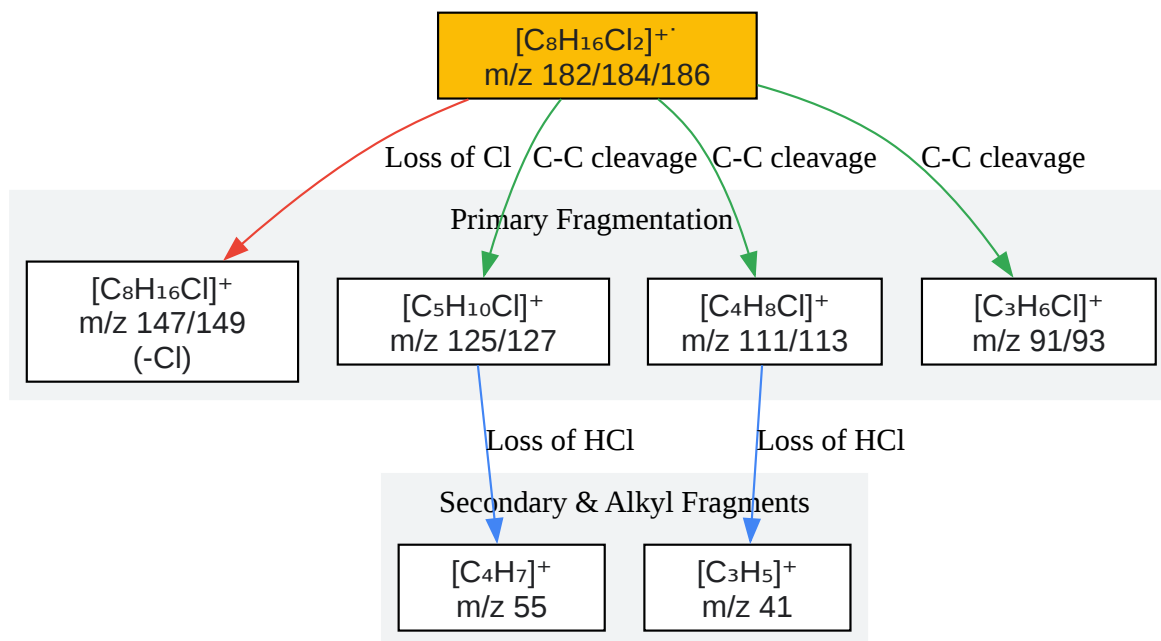
Visualizing the Process and Fragmentation

To aid in the understanding of the analytical workflow and the molecular fragmentation, the following diagrams are provided.



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Caption: Experimental workflow for the GC-MS analysis of **1,4-dichlorooctane**.



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Caption: Predicted fragmentation pathway of **1,4-dichlorooctane** under electron ionization.

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